

An In-depth Technical Guide on the Physical and Chemical Properties of Diethylmercury

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Compound of Interest

Compound Name: Diethylmercury

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Abstract: **Diethylmercury** ((C₂H₅)₂Hg) is a highly toxic organomercury compound. It is a colorless, flammable liquid with a slightly sweet odor.^[1] Due to its extreme neurotoxicity and ability to permeate many standard laboratory gloves, it requires specialized handling procedures. This document provides a comprehensive overview of its physical and chemical properties, details on experimental protocols for its synthesis and safe handling, and visualizations of its toxicological pathway and safety workflows.

Physical Properties of Diethylmercury

Diethylmercury is a dense, colorless liquid.^[1] A summary of its key physical properties is presented in the table below.

Property	Value	Reference
CAS Number	627-44-1	[2][3]
Molecular Formula	C ₄ H ₁₀ Hg	[1][2][3]
Molecular Weight	258.71 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Odor	Slightly sweet	[1]
Density	2.446 - 2.466 g/mL	[1]
Melting Point	-45 °C	[1]
Boiling Point	156-157 °C	[1]
Solubility in Water	Insoluble	[1][4]
Solubility in Organic Solvents	Soluble in diethyl ether, ethanol, and other organic solvents.[1][4]	

Chemical Properties of Diethylmercury

Diethylmercury is a flammable liquid and a potent neurotoxin.[1] It is considerably less toxic than dimethylmercury but can still cause permanent brain damage by crossing the blood-brain barrier.[1]

Property	Description	Reference
Stability	Stable under normal conditions.	
Reactivity	Reacts with strong oxidizing agents.	[5]
Decomposition	When heated to decomposition, it emits toxic fumes of mercury.	[6]

Experimental Protocols

Synthesis of Diethylmercury

Warning: The synthesis of **diethylmercury** should only be performed by trained professionals in a well-ventilated fume hood with appropriate personal protective equipment.

A common method for the synthesis of **diethylmercury** involves the reaction of ethylmagnesium bromide with mercury(II) chloride.^[1]

Materials:

- Ethylmagnesium bromide (Grignard reagent)
- Mercury(II) chloride
- Anhydrous diethyl ether

Procedure:

- A solution of ethylmagnesium bromide in anhydrous diethyl ether is prepared in a three-necked flask equipped with a reflux condenser, a dropping funnel, and a mechanical stirrer.
- A solution of mercury(II) chloride in anhydrous diethyl ether is slowly added to the Grignard reagent with constant stirring.
- The reaction mixture is refluxed for a few hours to ensure the completion of the reaction.
- After cooling, the reaction mixture is hydrolyzed with dilute acid to decompose the excess Grignard reagent.
- The ether layer is separated, washed with water, and dried over a suitable drying agent (e.g., anhydrous sodium sulfate).
- The diethyl ether is removed by distillation, and the remaining **diethylmercury** is purified by vacuum distillation.

Safe Handling and Personal Protective Equipment (PPE)

Due to the high toxicity and permeability of **diethylmercury**, stringent safety measures are mandatory. Standard laboratory gloves like latex and neoprene do not offer adequate protection.^[7]^[8]

Required PPE:

- Gloves: Highly resistant laminate gloves (e.g., Silver Shield) worn under a pair of heavy-duty, abrasion-resistant outer gloves.^[8]^[9]
- Eye Protection: Chemical safety goggles and a full-face shield.^[8]^[10]
- Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required.^[9]^[10]
- Ventilation: All work with **diethylmercury** must be conducted in a certified chemical fume hood.^[8]^[9]

Visualizations

Experimental Workflow: Safe Handling of Diethylmercury

The following diagram outlines the critical steps and precautions for handling **diethylmercury** in a laboratory setting.

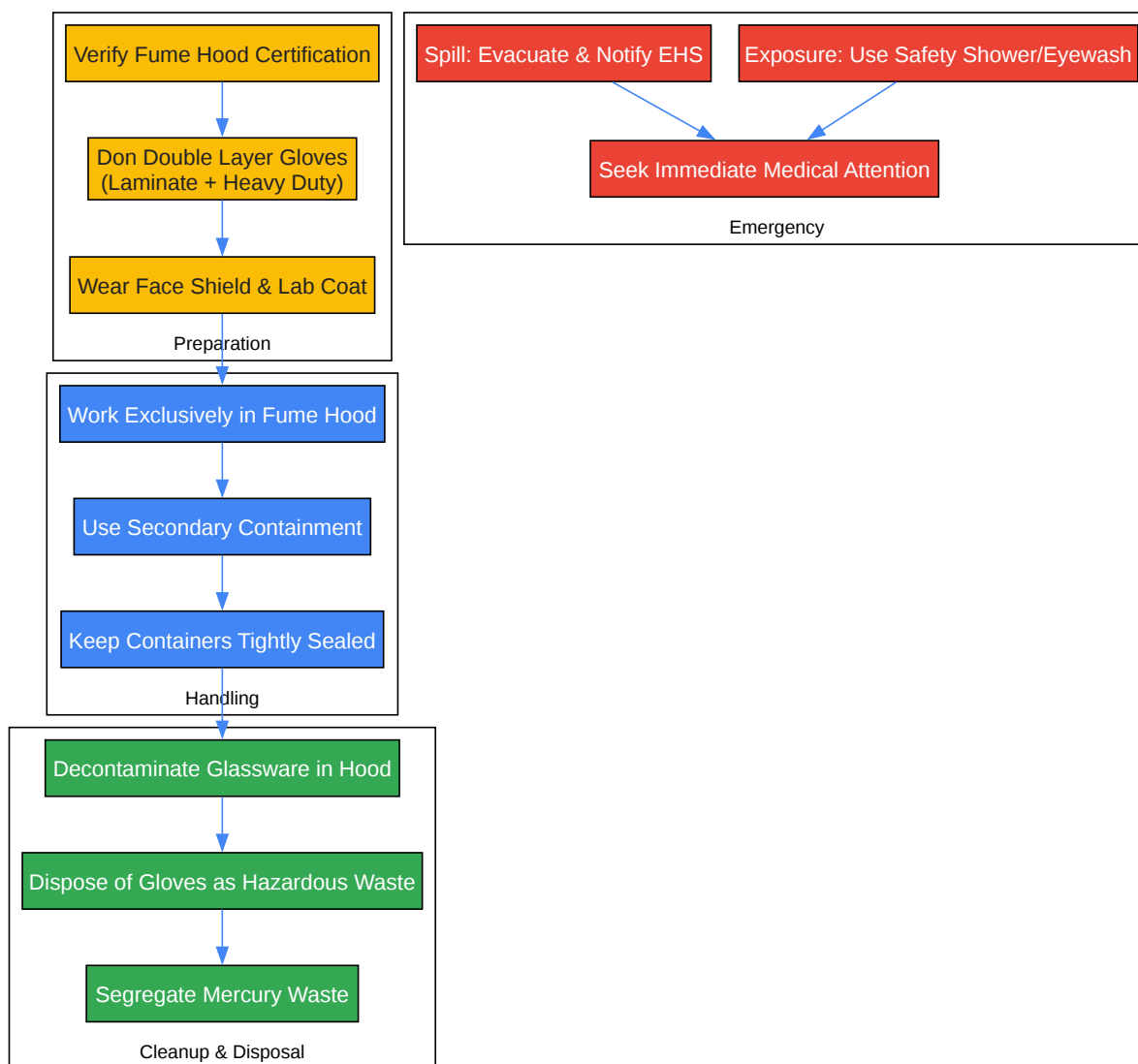


Figure 1: Safe Handling Workflow for Diethylmercury

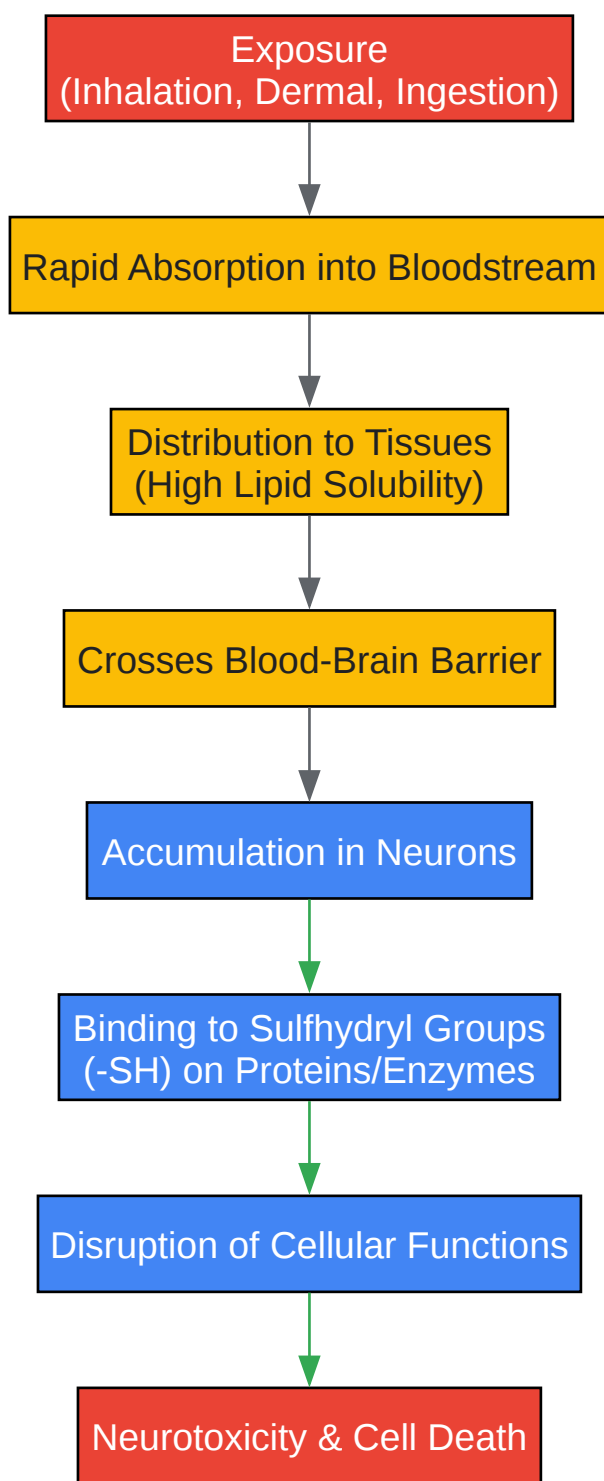


Figure 2: Simplified Toxicological Pathway of Organomercurials

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